

Technical Support Center: 4-Iodo-2-methylphenol Synthesis

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Compound of Interest

Compound Name: 4-Iodo-2-methylphenol

CAS No.: 60577-30-2

Cat. No.: B1580675

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Ticket Subject: Optimization of Yield and Regioselectivity for 4-Iodo-o-cresol Assigned

Specialist: Senior Application Scientist Status: Open[1]

Executive Summary

The synthesis of **4-Iodo-2-methylphenol** from 2-methylphenol (o-cresol) is an electrophilic aromatic substitution.[1] The primary challenge is regioselectivity.[1] The hydroxyl group (strong director) activates both the ortho (C6) and para (C4) positions. While the para position is sterically favored, significant formation of the ortho isomer (6-iodo) and the over-iodinated product (4,6-diiodo) often compromises yield.

This guide recommends the Oxidative Iodination (

) protocol as the primary method due to its high atom economy and "on-water" selectivity benefits, while providing troubleshooting for the classic NIS (N-iodosuccinimide) route.

Module 1: Optimized Experimental Protocols

Protocol A: Green Oxidative Iodination (Recommended)

Mechanism: In situ generation of electrophilic iodine species (

or hypoiodous acid) using Hydrogen Peroxide as the oxidant in an aqueous medium. Target

Yield: >85% Selectivity: >95:5 (Para:Ortho)

Reagents:

- Substrate: 2-methylphenol (1.0 equiv)[1]
- Iodine source: Molecular Iodine () (0.5 - 0.6 equiv) Note: provides 2 I atoms in oxidative conditions.[1]
- Oxidant: (30% aq) (0.6 - 1.1 equiv)[1][2]
- Solvent: Water (or Water/Ethanol 9:1 for solubility)[1]

Step-by-Step Workflow:

- Charge: Suspend 2-methylphenol in water at room temperature.
- Addition: Add molecular iodine (). The mixture will be heterogeneous.[1]
- Activation: Slowly add dropwise over 30 minutes. Critical: Rapid addition causes localized high concentration, promoting di-iodination.
- Reaction: Stir vigorously at 25-40°C for 4–6 hours. The color changes from dark purple/brown to a lighter orange/yellow as iodine is consumed.[1]
- Quench: Add 10% Sodium Thiosulfate () solution to destroy unreacted iodine (indicated by color loss).

- Workup: Extract with Ethyl Acetate or Dichloromethane.[1][2] Wash with brine. Dry over .[1][3]
- Purification: Recrystallize from Hexane/Ethanol or perform flash chromatography (Hexane:EtOAc 95:5).

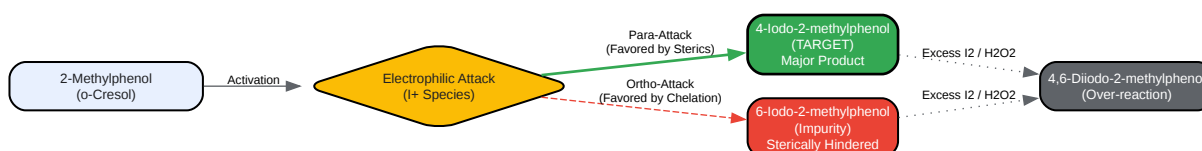
Protocol B: NIS/Acid Catalysis (High Precision)

Use Case: When Protocol A yields persistent emulsions or if strictly anhydrous conditions are required.[1] Reagents: NIS (1.05 equiv), p-TsOH (0.1 equiv), Acetonitrile or Methanol.[1] Note: Maintains high regioselectivity but has lower atom economy.

Module 2: Visualization of Reaction Logic

Diagram 1: Competitive Pathways & Selectivity Logic

This diagram illustrates the competing electrophilic attacks and how reaction conditions influence the outcome.



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Caption: Reaction pathway analysis showing the kinetic competition between the target C4-iodination and the C6-impurity, plus the risk of sequential di-iodination.

Module 3: Troubleshooting & FAQs

Category: Yield Optimization

Q: My conversion is stuck at ~60% despite adding excess iodine. Why? A: This is often due to the "Stalling Effect" in oxidative iodination.[1]

- Cause: As the reaction proceeds, the pH drops (generation of HI/acid).[4] High acidity can inhibit the oxidative regeneration of

from

[1]

- Fix: Do not just add more iodine. Add a mild base (e.g.,) to buffer the solution, or add a fresh aliquot of to re-oxidize the dormant iodide () back to active iodine ().

Q: I am seeing significant 4,6-diiodo impurity. How do I stop this? A: Di-iodination occurs when the local concentration of iodinating agent is too high relative to the substrate.

- Fix 1 (Stoichiometry): Strictly limit to 0.5 equivalents (or NIS to 1.0 equiv).
- Fix 2 (Order of Addition): Ensure the oxidant () is added slowly to the mixture of phenol and iodine. This ensures the active electrophile is generated gradually ("Starvation conditions").
- Fix 3 (Monitoring): Stop the reaction at 95% conversion rather than chasing 100%. The rate of the second iodination increases as the starting material is depleted.

Category: Regioselectivity (Para vs. Ortho)

Q: Why is the 6-iodo (ortho) isomer forming? A: While the 4-position is sterically favored, the hydroxyl group can coordinate with the iodinating species (H-bonding), directing iodine to the ortho position (C6).

- Fix: Use a polar protic solvent like Water or Methanol.[1] These solvents solvate the phenol hydroxyl group via Hydrogen bonding, disrupting the "intramolecular delivery" mechanism

that favors ortho-substitution. This enhances the steric preference for the Para (target) position.

Category: Purification

Q: The product is a dark oil that won't crystallize.[\[1\]](#) How do I purify it? A: **4-Iodo-2-methylphenol** has a low melting point (~67-68°C) and can easily supercool into an oil if impurities are present.[\[1\]](#)

- Step 1: Wash the organic layer thoroughly with 10% Sodium Thiosulfate (removes) and then 1M HCl (removes amine impurities if using amine-based reagents).[\[1\]](#)
- Step 2: Use Hexane/Ethyl Acetate (95:5) for column chromatography.[\[1\]](#) The di-iodo impurity is much less polar (elutes first), followed by the target, then the more polar starting material.
- Step 3: For recrystallization, dissolve in minimal hot Ethanol and add water until turbid.[\[1\]](#) Cool slowly to 4°C.

Module 4: Data & Specifications[\[1\]](#)[\[5\]](#)[\[6\]](#)

Table 1: Comparative Methodologies

Parameter	Method A: (Water)	Method B: NIS / p-TsOH (MeCN)	Method C: / NaOH (Classic)
Primary Mechanism	Oxidative (generation)	Reagent-based (transfer)	Phenolate activation
Yield Potential	85-95%	80-90%	50-70%
Atom Economy	High (Water byproduct)	Low (Succinimide byproduct)	Moderate
Regioselectivity	High (Solvent assisted)	Very High	Poor (Ortho/Para mix)
Cost	Low	High	Low
Scalability	Excellent	Poor (Cost/Waste)	Good

Table 2: Physical Properties for Identification

Property	Value	Notes
CAS Number	60577-30-2	Verify against 2-iodo- isomer (CAS 24860-47-5)
Molecular Weight	234.03 g/mol	
Appearance	White to reddish needles	Darkens on light exposure (oxidation)
Melting Point	67-68 °C	Sharp mp indicates high purity
¹ H NMR (CDCl ₃)	7.45 (s, 1H), 7.40 (d, 1H), 6.60 (d, 1H)	Distinctive pattern for 1,2,4-substitution

References

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